

basic nickel carbonate vs nickel carbonate hydroxide

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Compound of Interest

Compound Name: Nickel;carbonate;hydroxide

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An In-depth Technical Guide to Basic Nickel Carbonate and Nickel Carbonate Hydroxide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive comparison of basic nickel carbonate and nickel carbonate hydroxide, focusing on their chemical properties, synthesis, characterization, and applications relevant to research and development. The terms are often used interchangeably, as "basic nickel carbonate" is a general classification for various nickel carbonate hydroxide hydrates. This document aims to clarify the nomenclature and provide detailed technical data for specific compounds.

Nomenclature and Chemical Identity

The term "basic nickel carbonate" refers to a complex of nickel carbonate (NiCO_3), nickel hydroxide (Ni(OH)_2), and water of hydration (H_2O).^{[1][2]} It is not a single, pure compound but a composite material whose exact stoichiometry can vary depending on the preparation method.

^[1] The general formula is often written as $x\text{NiCO}_3 \cdot y\text{Ni(OH)}_2 \cdot z\text{H}_2\text{O}$.^[1]

"Nickel carbonate hydroxide" is a more specific chemical name for these compounds, identifying the core components. Several distinct stoichiometries are reported in the literature, often referred to under the general umbrella of basic nickel carbonate.

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Physicochemical Properties

The properties of basic nickel carbonate vary with its specific composition. The following tables summarize key data for different reported forms.

Table 1: Chemical Identity and Formulas

Compound Name	Common Formula(s)	CAS Number	Molecular Weight (g/mol)
Nickel(II) Carbonate (anhydrous)	NiCO_3	3333-67-3	118.70
Basic Nickel Carbonate / Nickel Carbonate Hydroxide	$\text{NiCO}_3 \cdot 2\text{Ni(OH)}_2 \cdot 4\text{H}_2\text{O}$	39430-27-8	376.23
Basic Nickel Carbonate / Nickel Carbonate Hydroxide	$2\text{NiCO}_3 \cdot 3\text{Ni(OH)}_2 \cdot 4\text{H}_2\text{O}$	12244-51-8	587.59
Nickel Carbonate Hydroxide	$\text{Ni}_2(\text{CO}_3)(\text{OH})_2$	65405-96-1	215.44
Nickel Carbonate Hydroxide	$\text{Ni}_3(\text{CO}_3)(\text{OH})_4$	12607-70-4	304.12

Sources:[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Table 2: Physical and Chemical Properties

Property	Basic Nickel Carbonate (General)	Nickel Carbonate (NiCO ₃)	Notes
Appearance	Light green powder or crystalline solid.[5][9]	Light green rhombohedral crystals.[10]	The natural mineral form, zaraitite, is emerald green.[4][9]
Solubility in Water	Insoluble.[5][9][11]	Practically insoluble (0.0093 g/100 mL at 25°C).[10][12]	
Solubility in Other Solvents	Soluble in dilute acids and ammonia.[9][10]	Soluble in acids.[10]	Dissolves with effervescence in acids.[9]
Density	~2.6 g/cm ³ (Zaraitite).[10]	4.39 g/cm ³ . [12]	
Thermal Decomposition	Decomposes upon heating to yield nickel(II) oxide (NiO), water, and CO ₂ . [8][12][13]	Decomposes above 300°C to NiO and CO ₂ . [12][14]	The oxide obtained from basic carbonate is often preferred for catalysis.[12]

Experimental Protocols

Synthesis of Basic Nickel Carbonate (Precipitation Method)

This protocol describes a common method for synthesizing basic nickel carbonate by precipitation from a soluble nickel salt. The pH during the reaction is a critical parameter that influences the ratio of carbonate to hydroxide in the final product.[1]

Materials:

- Nickel Sulfate Hexahydrate (NiSO₄·6H₂O) or Nickel Nitrate Hexahydrate (Ni(NO₃)₂·6H₂O)
- Sodium Carbonate (Na₂CO₃)

- Sodium Hydroxide (NaOH) (optional, for pH adjustment)
- Deionized Water

Procedure:

- Solution Preparation:
 - Prepare an aqueous solution of the nickel salt (e.g., 60-100 g/L of nickel).[\[15\]](#)
 - Prepare a separate aqueous solution of mixed alkali, containing sodium carbonate (e.g., 50-70 g/L) and, if needed, sodium hydroxide (e.g., 15-20 g/L).[\[15\]](#)
- Precipitation:
 - Add the alkali solution to the nickel salt solution with vigorous stirring. The reaction should be performed at room temperature.[\[15\]](#) A method of parallel addition to a reaction vessel can also be used.[\[15\]](#)
 - Continuously monitor and control the pH of the mixture. A final pH between 8.5 and 8.9 is often targeted to ensure complete precipitation of nickel.[\[15\]](#)
- Aging:
 - After the addition is complete, continue stirring the resulting slurry for a period (e.g., 1-2 hours) to allow the precipitate to age and stabilize.[\[15\]](#)
- Washing and Filtration:
 - Filter the precipitate using a suitable filter (e.g., horizontal belt filter or Buchner funnel).
 - Wash the filter cake repeatedly with deionized water to remove soluble impurities, particularly sodium and sulfate/nitrate ions.[\[1\]](#)
- Drying:
 - Dry the washed product in an oven at a moderate temperature (e.g., 100-120°C) until a constant weight is achieved.

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Synthesis of Nickel Carbonate Hydroxide (Hydrothermal Method)

This method can produce hierarchical and nanostructured materials.

Materials:

- Nickel Nitrate Hexahydrate ($\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$)
- Ammonium Bicarbonate (NH_4HCO_3)
- Citric Acid
- Deionized Water

Procedure:

- Solution Preparation:
 - Dissolve nickel nitrate (e.g., 2.5 mmol) in deionized water (e.g., 200 mL).[\[16\]](#)
 - In a separate beaker, dissolve ammonium bicarbonate (e.g., 5 mmol) in deionized water (e.g., 50 mL).[\[16\]](#)
- Mixing and pH Adjustment:
 - Mix the two solutions and stir for 10 minutes.[\[16\]](#)
 - Add citric acid solution to adjust the pH to approximately 6.5.[\[16\]](#)
- Hydrothermal Treatment:
 - Transfer the final solution to a Teflon-lined stainless-steel autoclave.
 - Heat the autoclave at 120°C overnight.[\[16\]](#)

- Product Recovery:
 - After cooling, filter the product, wash it with deionized water, and dry it.

Characterization Protocols

A comprehensive characterization is essential to determine the structure, composition, and purity of the synthesized material.

Table 3: Key Characterization Techniques

Technique	Principle and Application
X-ray Diffraction (XRD)	Used to identify the crystalline phase and structure. The diffraction pattern for $\text{Ni}_2(\text{CO}_3)(\text{OH})_2 \cdot 4\text{H}_2\text{O}$ is well-documented (JCPDS No. 00-038-0714). Broad peaks indicate a nanostructured morphology. [16] [17]
Fourier-Transform Infrared Spectroscopy (FTIR)	Identifies chemical bonds and functional groups. Key vibrational bands for carbonate (CO_3^{2-}) and hydroxyl (OH^-) groups confirm the compound's identity. [16] [18]
Thermogravimetric Analysis (TGA)	Measures changes in mass as a function of temperature. It is used to study thermal stability and decomposition pathways, quantifying the loss of water and carbon dioxide. [13]
Scanning/Transmission Electron Microscopy (SEM/TEM)	Provides high-resolution images of the material's morphology, particle size, and hierarchical structure. [16]
X-ray Photoelectron Spectroscopy (XPS)	A surface-sensitive technique used to determine the elemental composition and the oxidation state of nickel (typically Ni^{2+}). [16]

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Applications in Research and Development

While not used as active pharmaceutical ingredients, basic nickel carbonates are important precursor materials and catalysts.

- **Catalyst and Catalyst Precursor:** They are widely used to prepare nickel-based catalysts.[19] [20] Calcination of basic nickel carbonate produces nickel oxide (NiO), a crucial material in catalysis.[12] Specific applications include:
 - **Photocatalytic Hydrogen Evolution:** Hierarchical nickel carbonate hydroxide has been shown to act as a photocatalyst for water splitting.[16][21]
 - **Electrocatalysis:** Amorphous nickel carbonate and platinum-nickel carbonate hydroxide hybrids are effective catalysts for urea oxidation and in direct methanol fuel cells, respectively.[11]
- **Precursor for Advanced Materials:** Basic nickel carbonate is a precursor for synthesizing other nickel compounds and materials, such as spinel nickel cobaltite (NiCo_2O_4) nanoparticles for supercapacitors.[20]
- **Electroplating:** It serves as a source of nickel ions and a pH buffer in nickel electroplating baths.[20]

Toxicology and Safety for Drug Development Professionals

For professionals in drug development, understanding the toxicological profile of any chemical is paramount. Nickel and its compounds are associated with significant health risks.

- **Carcinogenicity:** Nickel compounds are classified as known human carcinogens (Group 1) by the International Agency for Research on Cancer (IARC).[22][23][24] Chronic inhalation exposure is linked to an increased risk of lung and nasal cancers.[22][25] Metallic nickel is classified as possibly carcinogenic to humans (Group 2B).[23][24]
- **Toxicity Profile:**

- Inhalation: Acute inhalation can cause respiratory irritation, while chronic exposure may lead to asthma, lung fibrosis, and rhinitis.[25][26]
- Dermal Contact: Nickel is a potent skin sensitizer and a common cause of allergic contact dermatitis.[24]
- Ingestion: Acute ingestion of soluble nickel compounds can lead to gastrointestinal distress, including nausea and vomiting.[24]
- Handling Precautions: Due to their toxicity, all nickel compounds must be handled with appropriate personal protective equipment (PPE), including gloves, eye protection, and respiratory protection to avoid dust inhalation. Work should be conducted in well-ventilated areas or fume hoods.

The carcinogenic potential of nickel compounds means that their use in final drug formulations is highly unlikely. However, their role as catalysts in the synthesis of active pharmaceutical ingredients or as precursors for materials in medical devices necessitates strict control over potential leachables and impurities in the final product.

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References

- 1. US9422167B2 - Method for forming basic nickel carbonate - Google Patents [patents.google.com]
- 2. Science made alive: Chemistry/Compounds [woelen.homescience.net]
- 3. Nickel carbonate | NiCO₃ | CID 18746 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Nickel carbonate hydroxide | CH₄Ni₃O₇ | CID 13090915 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. technopharmchem.com [technopharmchem.com]
- 6. echemi.com [echemi.com]

- 7. 39430-27-8 CAS | NICKEL CARBONATE | Metallic Salts (Metal Salts) | Article No. 04870 [lobachemie.com]
- 8. CAS 12607-70-4: Nickel carbonate hydroxide ($\text{Ni}_3(\text{CO}_3)(\text{OH})_4$) [cymitquimica.com]
- 9. cameo.mfa.org [cameo.mfa.org]
- 10. Nickel carbonate | 3333-67-3 [chemicalbook.com]
- 11. The Application of Nickel Carbonate as Catalyst_Chemicalbook [chemicalbook.com]
- 12. Nickel(II) carbonate - Wikipedia [en.wikipedia.org]
- 13. What are the effects of temperature on Nickel Carbonate Basic? - Blog [wqmetal.net]
- 14. guidechem.com [guidechem.com]
- 15. Process for synthesis of basic nickel carbonate from diacidic base - Eureka | Patsnap [eureka.patsnap.com]
- 16. Hierarchical nickel carbonate hydroxide nanostructures for photocatalytic hydrogen evolution from water splitting - Materials Advances (RSC Publishing) DOI:10.1039/D3MA00977G [pubs.rsc.org]
- 17. pubs.rsc.org [pubs.rsc.org]
- 18. researchgate.net [researchgate.net]
- 19. US2776245A - Preparation of nickel carbonate catalysts and utilization thereof for desulfurization - Google Patents [patents.google.com]
- 20. Nickel carbonate, basic 99.9 trace metals 958638-02-3 [sigmaaldrich.com]
- 21. researchgate.net [researchgate.net]
- 22. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 23. RELEVANCE TO PUBLIC HEALTH - Toxicological Profile for Nickel - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 24. gov.uk [gov.uk]
- 25. Nickel Toxicology - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 26. stacks.cdc.gov [stacks.cdc.gov]
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